Cross-Validation of SR33805's Mechanism: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*SR33805*
CAS No.:	*121345-64-0*
Cat. No.:	*B1215682*

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A comprehensive analysis of the L-type calcium channel blocker, **SR33805**, reveals a dual mechanism of action that distinguishes it from other common calcium channel blockers. This guide provides a cross-species comparison of its performance against established alternatives, supported by experimental data, detailed protocols, and visual pathway diagrams to aid researchers in drug development and cardiovascular research.

SR33805 is a potent L-type calcium channel antagonist that has demonstrated significant effects on vasorelaxation, cardiac contractility, and the inhibition of vascular smooth muscle cell proliferation.[1] Its mechanism extends beyond simple calcium channel blockade to include myofilament sensitization, a characteristic not typically associated with other calcium channel blockers like nifedipine, verapamil, and diltiazem. This guide explores the experimental evidence for **SR33805**'s mechanism in porcine and rat models and compares its efficacy with these widely used therapeutic agents.

Data Presentation: Comparative Efficacy

The following tables summarize the quantitative data on the inhibitory concentrations (IC50) of **SR33805** and alternative calcium channel blockers in key physiological processes.

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Table 1: Inhibition of Vascular Smooth Muscle Cell (VSMC) Proliferation

Compound	Species	Cell Type	Stimulus	IC50 (μM)	Reference
SR33805	Human	Aortic Smooth Muscle Cells	Fetal Calf Serum	0.3 ± 0.1	[1]
Nifedipine	Rat	Vascular Smooth Muscle Cells	Angiotensin II	2.3 ± 0.7	
Verapamil	Rat	Vascular Smooth Muscle Cells	Angiotensin II	3.5 ± 0.3	
Diltiazem	Rat	Vascular Smooth Muscle Cells	Angiotensin II	6.6 ± 2.8	
Verapamil	Human	Retinal Pigment Epithelial Cells	Serum	14.6 (cell number), 11.3 ([3H]-thymidine)	

Note: While experimental conditions vary slightly, the data suggests **SR33805** is a more potent inhibitor of VSMC proliferation than nifedipine, verapamil, and diltiazem.[1]

Table 2: Vasorelaxation in Porcine Coronary Artery

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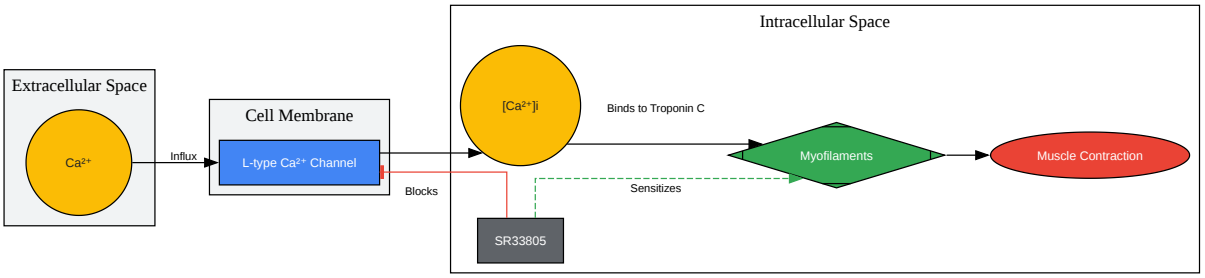
Compound	Parameter	IC50 (nM)	Reference
SR33805	Inhibition of K+-induced [Ca2+]i increase	3.2 ± 1.0	
SR33805	Inhibition of K+-induced force	49.4 ± 27.5	
Nifedipine	Reduction of potassium-induced contractions	3	[2]
Verapamil	Reduction of potassium-induced contractions	60	[2]
Diltiazem	Reduction of potassium-induced contractions	500	[2]

Note: The data indicates that **SR33805** and nifedipine are the most potent in inducing vasorelaxation in this model.

Signaling Pathways and Mechanisms

SR33805's unique dual mechanism of action is a key differentiator. It not only blocks the influx of Ca2+ through L-type calcium channels, leading to vasodilation and reduced cardiac contractility, but it also appears to sensitize the myofilaments to Ca2+. This sensitization means that for a given intracellular Ca2+ concentration, a greater contractile force is generated.

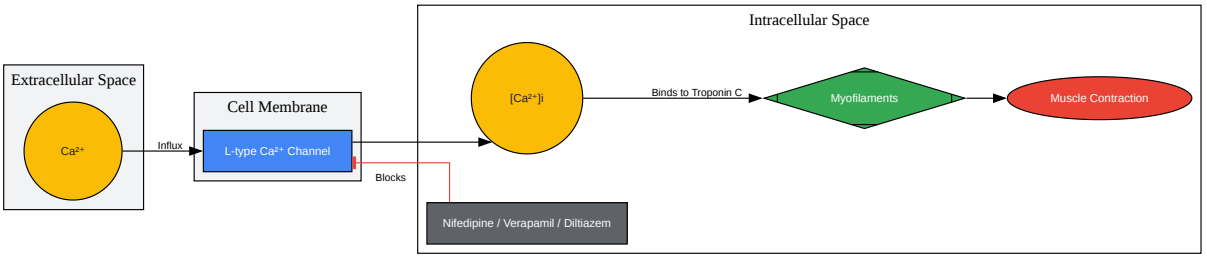
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*Mechanism of **SR33805** action.*

In contrast, the primary mechanism of nifedipine, verapamil, and diltiazem is the blockade of L-type calcium channels, leading to a reduction in intracellular calcium concentration and subsequent muscle relaxation.



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Mechanism of standard calcium channel blockers.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to facilitate replication and further research.

Intracellular Calcium Measurement using Fura-2 AM

Objective: To measure changes in intracellular calcium concentration ([Ca2+]i) in response to stimuli and inhibitors.

Materials:

- Fura-2 AM (acetoxymethyl ester)
- Pluronic F-127
- HEPES-buffered saline (HBS)
- Cultured cells (e.g., vascular smooth muscle cells)
- Fluorescence spectrophotometer or imaging system with dual-wavelength excitation (340/380 nm)

Procedure:

- Cell Preparation: Plate cells on coverslips or in a 96-well plate and grow to desired confluency.
- Dye Loading:
  - Prepare a loading buffer containing Fura-2 AM (typically 1-5 µM) and Pluronic F-127 (0.02%) in HBS.
  - Wash cells once with HBS.
  - Incubate cells with the Fura-2 AM loading solution for 30-60 minutes at 37°C in the dark.

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- Washing: Wash the cells twice with HBS to remove extracellular dye.
- De-esterification: Incubate the cells in HBS for an additional 15-30 minutes at room temperature to allow for complete de-esterification of the Fura-2 AM by intracellular esterases.
- Measurement:
  - Mount the coverslip in a perfusion chamber on the microscope stage or place the 96-well plate in the plate reader.
  - Excite the cells alternately at 340 nm and 380 nm and measure the emission fluorescence at 510 nm.
  - The ratio of the fluorescence intensities (F340/F380) is proportional to the [Ca2+]i.
  - Establish a baseline reading before adding agonists or antagonists.
  - Record the change in the fluorescence ratio over time after the addition of experimental compounds.

Vascular Smooth Muscle Cell Proliferation Assay

Objective: To quantify the effect of compounds on the proliferation of vascular smooth muscle cells.

Materials:

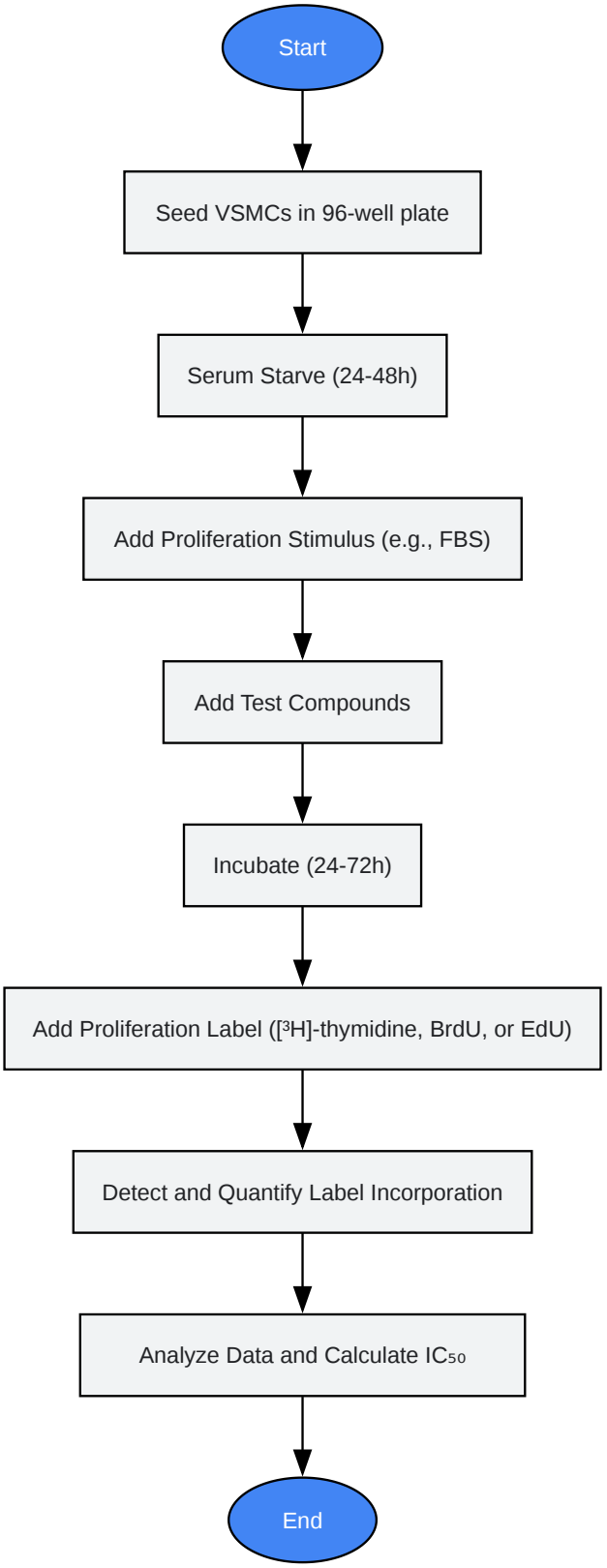
- Cultured vascular smooth muscle cells (VSMCs)
- Cell culture medium (e.g., DMEM) with fetal bovine serum (FBS)
- Test compounds (**SR33805**, nifedipine, verapamil, diltiazem)
- [3H]-thymidine or a non-radioactive proliferation assay kit (e.g., BrdU or EdU-based)
- 96-well cell culture plates
- Scintillation counter or plate reader (depending on the assay)

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Procedure:

- Cell Seeding: Seed VSMCs into 96-well plates at a density that allows for logarithmic growth over the experimental period.
- Serum Starvation (Synchronization): Once cells reach sub-confluency, replace the growth medium with a serum-free or low-serum medium for 24-48 hours to synchronize the cells in the G0/G1 phase of the cell cycle.
- Treatment:
  - Replace the starvation medium with a medium containing a proliferation stimulus (e.g., 10% FBS or a specific growth factor like PDGF).
  - Add the test compounds at various concentrations to the appropriate wells. Include a vehicle control.
- Incubation: Incubate the cells for 24-72 hours.
- Proliferation Measurement:
  - [3H]-thymidine incorporation: Add [3H]-thymidine to each well for the final 4-24 hours of incubation. Harvest the cells, precipitate the DNA, and measure the incorporated radioactivity using a scintillation counter.
  - BrdU/EdU Assay: Add BrdU or EdU to the wells for the final hours of incubation. Fix and permeabilize the cells, then detect the incorporated BrdU or EdU using a specific antibody or click chemistry, respectively. Quantify the signal using a plate reader or fluorescence microscopy.
- Data Analysis: Calculate the percentage of inhibition of proliferation for each compound concentration compared to the stimulated control and determine the IC50 value.

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Workflow for VSMC proliferation assay.

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Myosin Light Chain (MLC) Phosphorylation Assay

Objective: To determine the level of phosphorylation of myosin light chain in response to stimuli and inhibitors.

Materials:

- Smooth muscle tissue or cultured smooth muscle cells
- Lysis buffer containing phosphatase and protease inhibitors
- Protein assay reagent (e.g., BCA)
- SDS-PAGE equipment
- Urea-glycerol gel electrophoresis system (for separating phosphorylated and unphosphorylated MLC)
- Western blotting equipment
- Primary antibodies: anti-MLC20, anti-phospho-MLC20 (Ser19)
- Secondary antibody (HRP-conjugated)
- Chemiluminescence detection reagents

Procedure:

- Sample Preparation:
  - Treat smooth muscle tissue or cells with agonists and/or inhibitors for the desired time.
  - Quick-freeze the tissue or lyse the cells in ice-cold lysis buffer to preserve the phosphorylation state.
- Protein Quantification: Determine the protein concentration of the lysates.
- Electrophoresis:

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- Separate proteins by SDS-PAGE followed by Western blotting.
- Alternatively, for better separation of phosphorylated isoforms, use urea-glycerol PAGE.

- Western Blotting:
  - Transfer the separated proteins to a PVDF or nitrocellulose membrane.
  - Block the membrane to prevent non-specific antibody binding.
  - Incubate the membrane with the primary antibody (anti-phospho-MLC20).
  - Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Detection: Detect the protein bands using a chemiluminescence substrate and an imaging system.
- Analysis:
  - To normalize for protein loading, strip the membrane and re-probe with an antibody against total MLC20.
  - Quantify the band intensities and express the level of MLC phosphorylation as the ratio of phospho-MLC to total MLC.

Conclusion

The available data indicates that **SR33805** is a potent inhibitor of L-type calcium channels with a significant anti-proliferative effect on vascular smooth muscle cells, exceeding the potency of nifedipine, verapamil, and diltiazem in this regard.[1] Its efficacy in inducing vasorelaxation is comparable to that of nifedipine and superior to verapamil and diltiazem in porcine coronary arteries.[2] The unique myofilament sensitizing property of **SR33805** suggests a novel therapeutic potential, particularly in conditions where enhanced contractility at lower intracellular calcium concentrations would be beneficial. Further head-to-head comparative studies are warranted to fully elucidate the relative advantages of **SR33805**'s dual mechanism of action in various cardiovascular pathologies. The provided protocols and pathway diagrams serve as a valuable resource for researchers aiming to investigate **SR33805** and other calcium channel blockers in greater detail.

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